

An In-depth Technical Guide to the Material Safety of 4-Iodoaniline-¹³C₆

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the material safety data for 4-Iodoaniline
¹³C₆, a stable isotope-labeled compound used in research and drug development. Due to the limited availability of a specific Material Safety Data Sheet (MSDS) for the ¹³C₆ isotopologue, this document synthesizes information from available data for 4-Iodoaniline-¹³C₆ and its unlabeled counterpart, 4-Iodoaniline. The toxicological and chemical properties are expected to be nearly identical.

Section 1: Chemical and Physical Properties

4-lodoaniline-¹³C₆ is a light brown to brown solid.[1] The introduction of six Carbon-13 atoms increases its molecular weight compared to the unlabeled compound. Key physical and chemical properties are summarized below.



Property	4-Iodoaniline-13C6	4-lodoaniline	Reference
CAS Number	233600-80-1	540-37-4	[1][2]
Molecular Formula	¹³ C ₆ H ₆ IN	C ₆ H ₆ IN	[1][3]
Molecular Weight	224.98 g/mol	219.02 g/mol	[1][4]
Appearance	Light brown to brown solid	White to grey or blackish powder/crystals	[1][3][4][5]
Melting Point	Not available	61-63 °C (lit.)	[3][5]
Boiling Point	Not available	268.7 ± 23.0 °C (Predicted)	[3]
Flash Point	Not available	116.3 °C	[3]
Solubility	Soluble in DMSO (100 mg/mL)	Slightly soluble in water; Soluble in chloroform, methanol, alcohol, and ether.	[1][3]
Vapor Pressure	Not available	0.00758 mmHg at 25°C	[3]
рКа	Not available	3.81 (at 25°C)	[3]

Section 2: Hazard Identification and Safety Precautions

The primary hazards associated with 4-Iodoaniline are based on data for the unlabeled compound and should be considered applicable to 4-Iodoaniline-13C₆.

GHS Hazard Classification:

- Acute Toxicity, Oral: Harmful if swallowed (H302).[4][6]
- Skin Corrosion/Irritation: Causes skin irritation (H315).[4][6]



- Serious Eye Damage/Eye Irritation: Causes serious eye irritation (H319).[6]
- Specific Target Organ Toxicity Single Exposure (Respiratory tract irritation): May cause respiratory irritation (H335).[6]

Precautionary Statements:

- Prevention: Avoid breathing dust, fume, gas, mist, vapors, or spray.[6][7] Wash skin thoroughly after handling.[7] Do not eat, drink, or smoke when using this product.[7] Wear protective gloves, protective clothing, eye protection, and face protection.[7]
- Response: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6][7]
- Storage: Store in a well-ventilated place. Keep container tightly closed. Store locked up.[7]
- Disposal: Dispose of contents/container in accordance with local regulations.[7]

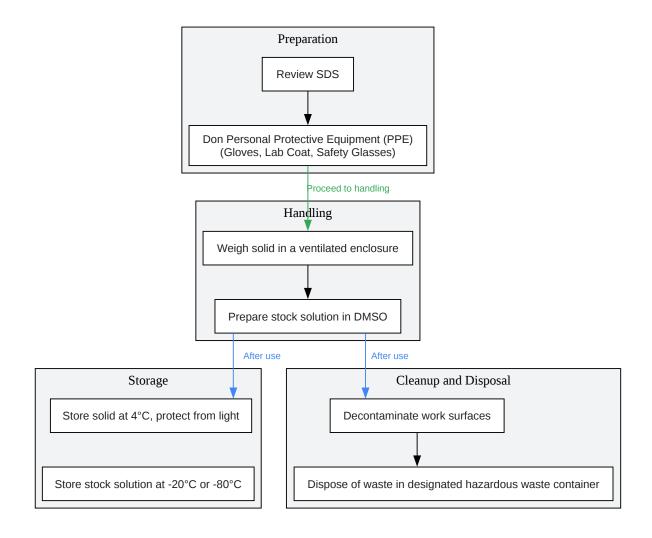
Absorption into the body may lead to the formation of methemoglobin, which can cause cyanosis.[6] The onset of symptoms may be delayed.[6]

Section 3: Experimental Protocols and Handling

Safe Handling Workflow

The following diagram outlines the recommended workflow for safely handling 4-Iodoaniline-¹³C₆ in a laboratory setting.





Click to download full resolution via product page

Safe handling workflow for 4-Iodoaniline-13C6.

Personal Protective Equipment (PPE):



- Eye/Face Protection: Use safety glasses with side-shields conforming to appropriate government standards such as NIOSH (US) or EN 166 (EU).[7]
- Skin Protection: Handle with gloves. Wash and dry hands after use.[7]
- Body Protection: Wear appropriate protective clothing.[8]
- Respiratory Protection: For nuisance exposures, use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.

Storage Conditions:

- Solid: Store at 4°C and protect from light.[1] Keep the container tightly closed in a dry and well-ventilated place.[7] The compound is light-sensitive.[3]
- Stock Solutions: Store in a solvent at -80°C for up to 6 months or at -20°C for up to 1 month, protected from light.[1]

Spill and Accidental Release Measures:

- Minor Spills: Remove all ignition sources. Clean up spills immediately, avoiding dust generation. Use dry clean-up procedures and place the material in a suitable, labeled container for waste disposal.[8]
- Major Spills: Evacuate the area and move upwind. Alert emergency responders to the location and nature of the hazard.[8]

First Aid Measures:

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[6][7]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician. [6][7]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[7]



• If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[6][7]

Section 4: Experimental Protocols

While specific experimental protocols for 4-lodoaniline-¹³C₆ are proprietary to the user's research, general methodologies for the unlabeled compound are instructive.

Preparation of 4-lodoaniline (for reference): A common method involves the reaction of aniline with iodine in the presence of sodium bicarbonate.[9]

- Aniline and sodium bicarbonate are added to water.
- Crushed iodine is slowly added with vigorous stirring.
- The mixture is stirred for approximately 20 minutes after the addition is complete.
- If the solution is yellow, a small amount of sodium bisulfite can be added for decolorization.
- The crude product is obtained by filtration and can be purified by recrystallization from ethanol.[9]

Use in Organic Synthesis: 4-lodoaniline is a versatile reagent in organic synthesis, particularly in metal-catalyzed cross-coupling reactions such as Suzuki, Sonogashira, and Heck couplings. [10] The iodine atom serves as an excellent leaving group.[10] It is also used in the preparation of functionalized materials like phenyl functionalized graphene oxide and in palladium-catalyzed carbonylation reactions to produce polybenzamides.[10] The ¹³C₆-labeled version is invaluable for tracer studies and quantitative analysis in drug development processes.[1]

Disclaimer: This document is intended as a guide and is not a substitute for a formal Material Safety Data Sheet. Researchers should always consult the most current SDS provided by the manufacturer before handling this chemical and adhere to all institutional and governmental safety regulations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 4-lodoaniline-13C6 | CAS#:233600-80-1 | Chemsrc [chemsrc.com]
- 3. chembk.com [chembk.com]
- 4. 4-Iodoaniline | C6H6IN | CID 10893 PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-iodoaniline Sarex Fine [sarex.com]
- 6. sodiumiodide.net [sodiumiodide.net]
- 7. chemicalbook.com [chemicalbook.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. Page loading... [guidechem.com]
- 10. nbinno.com [nbinno.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Material Safety of 4-lodoaniline-13C6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15143796#4-iodoaniline-13c6-material-safety-data-sheet-msds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com